

An In-Depth Technical Guide to 2-(Benzylcarbamoyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(Benzylcarbamoyl)benzoic acid

Cat. No.: B170794

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Benzylcarbamoyl)benzoic acid, also known by its synonym N-benzylphthalamic acid, is a chemical compound with the CAS number 19357-07-4. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and potential biological activities, tailored for professionals in research and drug development.

Chemical Identity and Synonyms

The definitive identification of a chemical compound is crucial for research and regulatory purposes. The IUPAC (International Union of Pure and Applied Chemistry) name for this compound is 2-[(Benzylamino)carbonyl]benzoic acid.[1][2] It is also commonly referred to as N-benzylphthalamic acid.[3]



Identifier	Value	
IUPAC Name	2-[(Benzylamino)carbonyl]benzoic acid[1][2]	
Synonym	N-benzylphthalamic acid[3]	
CAS Number	19357-07-4[4]	
Molecular Formula	C15H13NO3[4]	
Molecular Weight	255.27 g/mol [4]	
InChI Key	KZRGQINXYBJMNB-UHFFFAOYSA-N[2]	

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in research and development, influencing factors such as solubility, stability, and bioavailability.

Property	Value	Source
Melting Point	148-150 °C	Commercial Supplier Data
Solubility	Soluble in methanol and chloroform	Commercial Supplier Data
Appearance	White to off-white solid	Commercial Supplier Data

Synthesis

A detailed, experimentally verified protocol for the synthesis of **2-(Benzylcarbamoyl)benzoic acid** is provided below. This method is based on the reaction of phthalic anhydride with benzylamine.

Experimental Protocol: Synthesis of N-benzylphthalamic acid

Materials:

Phthalic anhydride



- Benzylamine
- Glacial acetic acid
- Ethanol

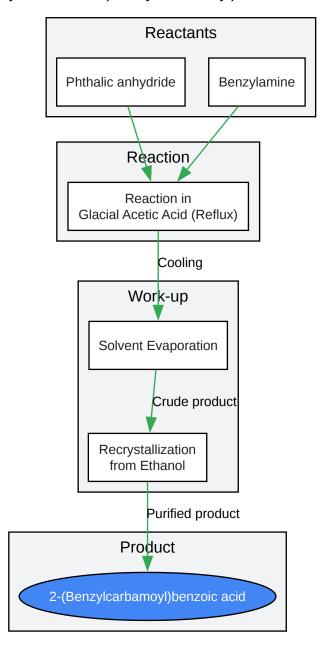
Procedure:

- A mixture of phthalic anhydride (1 equivalent) and benzylamine (1 equivalent) is refluxed in glacial acetic acid.
- The reaction mixture is monitored for completion.
- Upon completion, the solvent is evaporated.
- The resulting solid is recrystallized from ethanol to yield N-benzylphthalamic acid.

Note: This is a generalized procedure based on the synthesis of similar N-substituted phthalimides.[5] Specific reaction times, temperatures, and yields would need to be optimized for this particular synthesis.

Logical Workflow for Synthesis





Synthesis of 2-(Benzylcarbamoyl)benzoic Acid

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Caption: A logical workflow for the synthesis of 2-(Benzylcarbamoyl)benzoic acid.

Potential Biological Activity and Mechanism of Action



While specific quantitative data for the antimicrobial activity of **2-(Benzylcarbamoyl)benzoic acid** is not readily available in the reviewed literature, related benzoyl and benzyl benzoic acid derivatives have shown promise as antibacterial agents.

Antimicrobial Activity of Related Compounds

Studies on a series of benzyl and benzoyl benzoic acid derivatives have demonstrated their potential as inhibitors of bacterial transcription. This mechanism of action is distinct from many common antibiotics and presents a promising avenue for the development of new antimicrobial drugs.

Postulated Mechanism of Action

The proposed mechanism of action for these related compounds involves the inhibition of the interaction between the bacterial RNA polymerase (RNAP) and the sigma (σ) factor. The σ factor is essential for the initiation of transcription, and its binding to RNAP is a critical step. By disrupting this interaction, the benzoic acid derivatives effectively halt bacterial transcription and subsequent protein synthesis, leading to bacteriostasis or bactericidal effects.

The diagram below illustrates this postulated mechanism of action.



Bacterial Transcription Initiation RNA Polymerase (RNAP) Sigma (σ) Factor RNAP-σ Holoenzyme Binds to Promoter DNA Leads to Transcription Initiation

Postulated Mechanism of Action

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Caption: Postulated mechanism of action for related benzoic acid derivatives.

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